

A Technical Guide to Bioactive Peptides from Casein Hydrolysate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Casein hydrolysate

Cat. No.: B15572845

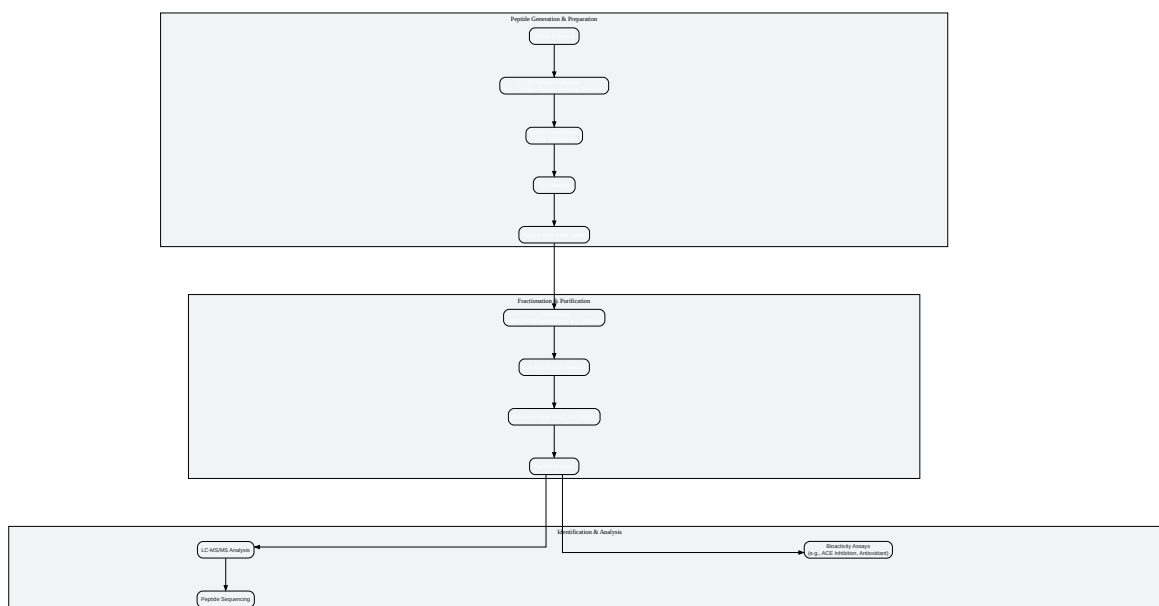
[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of bioactive peptides derived from the enzymatic hydrolysis of casein. Casein, constituting approximately 80% of the total protein in bovine milk, is a rich source of biologically active peptides.[1] These peptides are encrypted in an inactive state within the primary sequence of casein proteins but can be released and activated through enzymatic hydrolysis, either during gastrointestinal digestion or controlled industrial processing.[1][2] This guide details the generation, classification, mechanisms of action, and experimental evaluation of these potent biomolecules, offering a resource for their application in functional foods, nutraceuticals, and pharmaceuticals.

Generation and Characterization of Casein Hydrolysates

The most common method for releasing bioactive peptides from casein is enzymatic hydrolysis.[3] The choice of protease, along with process parameters such as temperature, pH, enzyme-to-substrate ratio, and hydrolysis time, critically determines the composition and bioactivity of the resulting peptide profile.[3][4] A typical workflow for the generation, purification, and identification of bioactive peptides from casein is outlined below.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for generating and identifying bioactive peptides.

Experimental Protocol: Enzymatic Hydrolysis of Casein

This protocol provides a general method for producing **casein hydrolysates** for subsequent bioactivity screening.

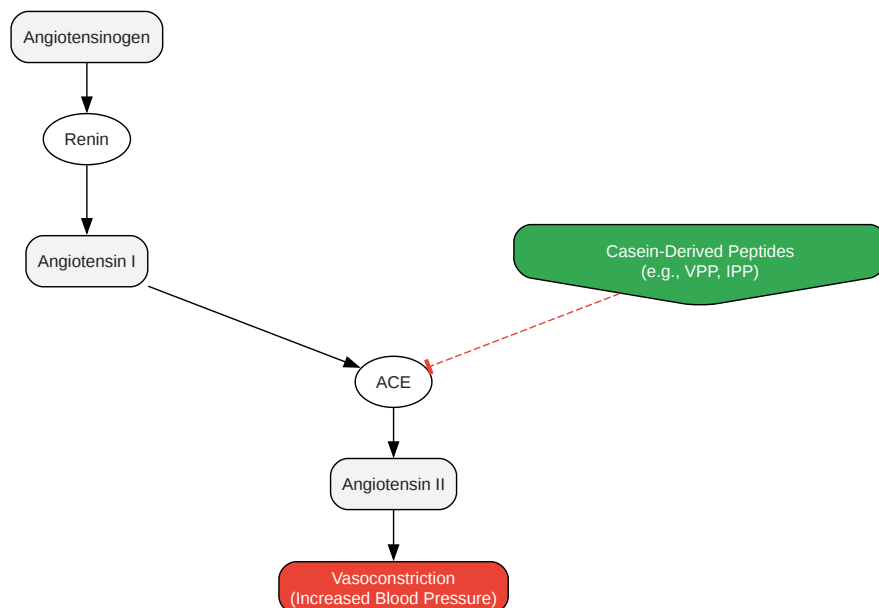
- Substrate Preparation: Prepare a 10% (w/v) casein solution in a suitable buffer (e.g., phosphate buffer, pH 7.0).[1]
- Enzymatic Digestion: Preheat the casein solution to the optimal temperature for the selected enzyme (e.g., 50°C for many microbial proteases). Add the protease (e.g., Protin SD-NY10 and Protease A "Amano" 2SD) at a specific enzyme-to-substrate ratio (e.g., 0.5% w/v).[1]

- **Hydrolysis:** Maintain the reaction at the constant temperature and pH for a defined period (e.g., 6 hours), with continuous stirring.[\[1\]](#)
- **Enzyme Inactivation:** Terminate the hydrolysis by heating the mixture in a water bath at 90°C for 5-10 minutes to denature and inactivate the enzyme.[\[1\]](#)
- **Clarification:** Cool the hydrolysate and centrifuge it at high speed (e.g., 6,000 rpm at 4°C for 15 minutes) to pellet any undigested casein.[\[1\]](#)
- **Fractionation (Optional):** The resulting supernatant, rich in peptides, can be further fractionated based on molecular weight using ultrafiltration membranes (e.g., 10 kDa, 5 kDa, 3 kDa, 1 kDa cut-offs) to isolate peptide fractions with higher specific activity.[\[1\]](#)[\[5\]](#)

Classes of Bioactive Peptides from Casein

Antihypertensive Peptides (Casokinins)

Casokinins are peptides that exhibit antihypertensive properties, primarily by inhibiting the Angiotensin-Converting Enzyme (ACE). ACE is a key enzyme in the renin-angiotensin system (RAS), where it catalyzes the conversion of angiotensin I to the potent vasoconstrictor angiotensin II. By inhibiting ACE, these peptides help to lower blood pressure.



[Click to download full resolution via product page](#)

Caption: Mechanism of ACE inhibition by casein-derived peptides (casokinins).

Table 1: Antihypertensive Peptides from **Casein Hydrolysates**

Peptide Sequence	Parent Casein	Generating Enzyme(s)	Reported Activity (IC50)	Reference(s)
Val-Pro-Pro (VPP)	β -Casein	<i>L. helveticus</i>	5 μ M	[6]
Ile-Pro-Pro (IPP)	β -Casein, κ -Casein	<i>L. helveticus</i>	9 μ M	[6]
Tyr-Pro	α 1-, β -, κ -Casein	<i>L. helveticus</i> CPN4	Low in vitro ACE inhibition, but significant in vivo antihypertensive effect	[6]
LKKISQ	Ovine α 2-Casein	Pepsin	2.6 μ mol/L	[7]
PYVRYL	Ovine α 2-Casein	Pepsin	2.4 μ mol/L	[7]

2.1.1 Experimental Protocol: In Vitro ACE Inhibitory Assay

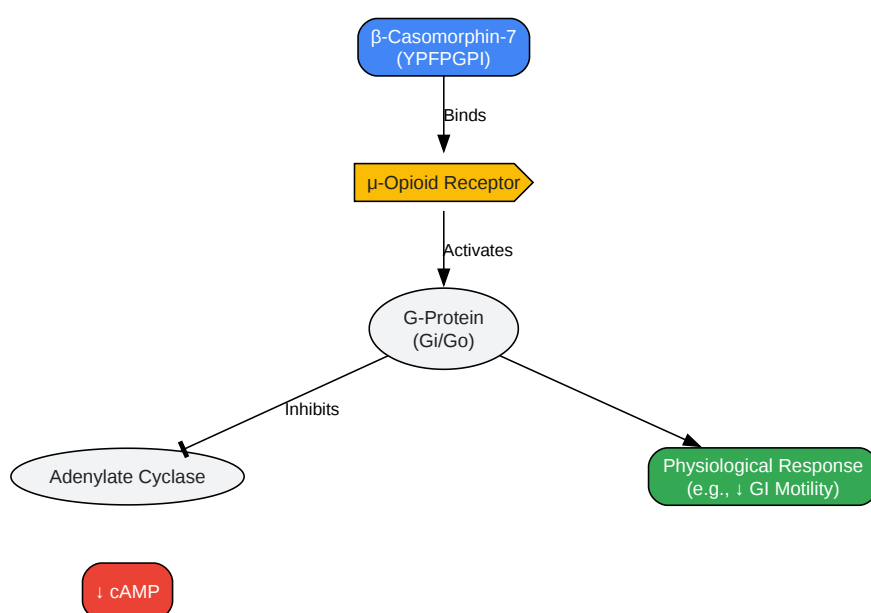
This assay measures the ability of a peptide to inhibit ACE activity using the substrate hippuryl-L-histidyl-L-leucine (HHL).

- **Reagent Preparation:** Prepare solutions of ACE (from rabbit lung), HHL, and the peptide hydrolysate/fraction in a suitable buffer (e.g., borate buffer with NaCl).
- **Reaction Incubation:** Pre-incubate the ACE solution with the peptide sample for 10 minutes at 37°C.
- **Substrate Addition:** Initiate the enzymatic reaction by adding the HHL substrate to the mixture. Continue incubation at 37°C for 30-60 minutes.
- **Reaction Termination:** Stop the reaction by adding a strong acid, such as 1 M HCl.
- **Product Extraction:** Extract the hippuric acid (HA) produced from the reaction into an organic solvent like ethyl acetate.

- **Quantification:** After evaporating the ethyl acetate, redissolve the HA in distilled water and measure its absorbance at 228 nm using a spectrophotometer.
- **Calculation:** Calculate the percentage of ACE inhibition by comparing the absorbance of the sample with that of a control (no peptide) and a blank (no ACE). The IC₅₀ value is the concentration of the peptide required to inhibit 50% of ACE activity.

Opioid Peptides (Casomorphins)

Casomorphins are opioid peptides derived primarily from the digestion of β -casein.[8] They exhibit opioid agonist activity by interacting with opioid receptors in the nervous system, particularly the mu-opioid receptors, similar to endogenous endorphins.[9][10] This interaction can influence gastrointestinal transit time and may have other systemic physiological effects.[9]



[Click to download full resolution via product page](#)

Caption: Signaling pathway of β -casomorphin-7 via the μ -opioid receptor.

Table 2: Opioid Peptides (Casomorphins) from Casein

Peptide Name	Sequence	Parent Casein	Receptor Affinity	Reference(s)
β -Casomorphin-7 (BCM-7)	Tyr-Pro-Phe-Pro-Gly-Pro-Ile	Bovine β -Casein	High for μ -receptors, lower for δ -receptors	[8][9][10]
β -Casomorphin-5 (BCM-5)	Tyr-Pro-Phe-Pro-Gly	Bovine β -Casein	μ -receptor agonist	[9]
β -Casomorphin-11	Fragment (60-70)	Bovine β -Casein	Opioid activity in receptor-binding assay	[11][12]
α -Casein Exorphin	Arg-Tyr-Leu-Gly-Tyr-Leu	Bovine α s1-Casein	δ -receptor selective	[6][9]
Human β -Casomorphin-7	Tyr-Pro-Phe-Val-Glu-Pro-Ile	Human β -Casein	High for μ -receptors	[9]

2.2.1 Experimental Protocol: Opiate Receptor-Binding Assay

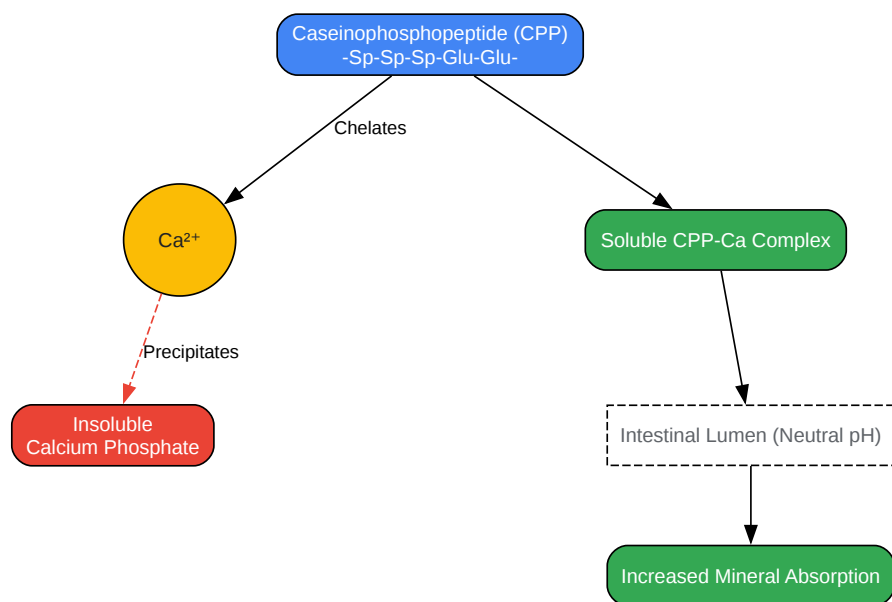
This protocol describes a competitive binding assay to determine the affinity of peptides for opioid receptors in brain homogenates.[10]

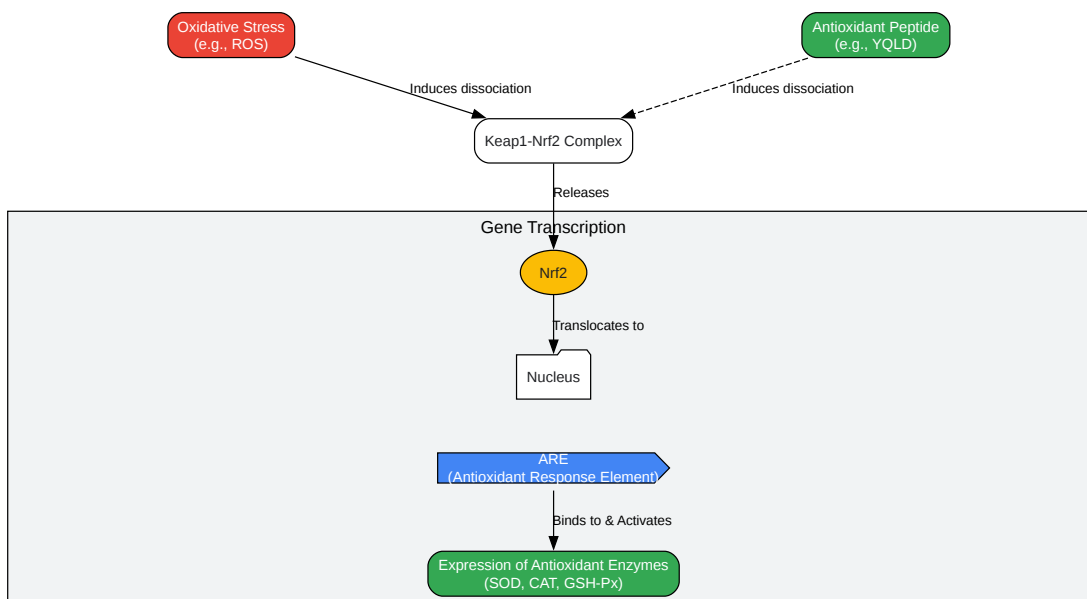
- Tissue Preparation: Prepare a crude membrane fraction from rat brain homogenates.
- Radioligand Selection: Use specific radiolabeled ligands for each receptor type:
 - μ -receptors: [3H]-(D-Ala2, MePhe4, Gly-ol5)enkephalin ([3H]DAGO)
 - δ -receptors: [3H]-(D-Ala2, D-Leu5)enkephalin ([3H]DADLE)
 - κ -receptors: [3H]ethylketazocine ([3H]EKC)
- Binding Reaction: Incubate the brain membrane preparation with a fixed concentration of the radioligand and varying concentrations of the test peptide (casomorphin) in a buffer solution.

- Separation: After incubation (e.g., 30 min at 25°C), rapidly filter the mixture through glass fiber filters to separate bound from free radioligand.
- Quantification: Wash the filters to remove non-specifically bound radioligand. Measure the radioactivity retained on the filters using liquid scintillation counting.
- Data Analysis: Determine the concentration of the test peptide that inhibits 50% of the specific binding of the radioligand (IC50). Calculate the equilibrium dissociation constant (KD) to quantify the peptide's affinity for the receptor.[\[10\]](#)

Mineral-Binding Peptides (Caseinophosphopeptides - CPPs)

Caseinophosphopeptides (CPPs) are derived from α s1-, α s2-, and β -caseins and are characterized by clusters of phosphoserine (SerP or Sp) residues, often in the sequence motif - Sp-Sp-Sp-Glu-Glu-.[\[13\]](#)[\[14\]](#)[\[15\]](#) This highly phosphorylated region acts as a potent binding site for divalent minerals like calcium (Ca^{2+}), zinc (Zn^{2+}), and iron (Fe^{2+}). By forming soluble complexes, CPPs prevent the precipitation of these minerals in the neutral pH of the intestine, thereby increasing their bioavailability and absorption.[\[13\]](#)[\[16\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Antioxidant Activity of Novel Casein-Derived Peptides with Microbial Proteases as Characterized via Keap1-Nrf2 Pathway in HepG2 Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. novapublishers.com [novapublishers.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]

- [5. Antioxidant activity of bioactive peptides derived from bovine casein hydrolysate fractions | Semantic Scholar \[semanticscholar.org\]](#)
- [6. files.core.ac.uk \[files.core.ac.uk\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Food-Derived Opioid Peptides in Human Health: A Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. grokipedia.com \[grokipedia.com\]](#)
- [10. Opioid activities of human beta-casomorphins - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. Chemical characterization of bioactive peptides from in vivo digests of casein - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. Chemical characterization of bioactive peptides from in vivo digests of casein | Journal of Dairy Research | Cambridge Core \[cambridge.org\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. Frontiers | Promoting the Calcium-Uptake Bioactivity of Casein Phosphopeptides in vitro and in vivo \[frontiersin.org\]](#)
- To cite this document: BenchChem. [A Technical Guide to Bioactive Peptides from Casein Hydrolysate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15572845/docs#a-technical-guide-to-bioactive-peptides-from-casein-hydrolysate\]](https://www.benchchem.com/product/b15572845/docs#a-technical-guide-to-bioactive-peptides-from-casein-hydrolysate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)